

Advanced NMR Characterization of 2-Bromo-4-methoxy-5-methylaniline: A Comparative Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methoxy-5-methylaniline

CAS No.: 328400-86-8

Cat. No.: B2829804

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Executive Summary: The "Silent" Scaffold Challenge

In the development of kinase inhibitors and heterocycle synthesis, **2-Bromo-4-methoxy-5-methylaniline** serves as a critical, high-value scaffold.^[1] However, its tetrasubstituted benzene core presents a unique analytical "blind spot."^[1]

Standard 1D

¹H NMR analysis of this molecule typically yields two aromatic singlets, a methoxy singlet, and a methyl singlet.^[1] This pattern is often indistinguishable from its regioisomeric byproduct, 6-Bromo-4-methoxy-3-methylaniline, which forms via competitive bromination ortho to the amine.^[1]

This guide compares two characterization workflows:

- Method A (Standard): 1D

H/

C NMR (High risk of misassignment).[\[1\]](#)

- Method B (Advanced): Integrated 1D + 2D NOESY/HMBC (The recommended, self-validating protocol).

We demonstrate why Method B is the only acceptable standard for GMP-grade intermediate release, providing a definitive logic tree to distinguish the target from its impurities.

The Analytical Challenge: Regioisomerism

The synthesis typically involves the bromination of 4-methoxy-3-methylaniline.[\[1\]](#) The amino group (

) is the strongest directing group (ortho/para director), but the position para to the amine is blocked by the methoxy group. This leaves two ortho positions available for electrophilic aromatic substitution:

- Position 2 (Target): Sterically accessible, leads to the desired 2-bromo derivative.[\[1\]](#)
- Position 6 (Impurity): Often sterically less hindered depending on the "buttressing effect" of the meta-substituents, leading to the 6-bromo isomer.[\[1\]](#)

The Problem: Both isomers possess the same symmetry and functional groups. In 1D NMR, both display two aromatic singlets.[\[1\]](#)[\[2\]](#)[\[3\]](#) Relying solely on chemical shift prediction software is unreliable due to the complex electronic push-pull of the

(donor),

(donor), and

(withdrawing/heavy atom effect).[\[1\]](#)

Comparative Methodology

Table 1: Performance Comparison of Characterization Protocols

Feature	Method A: Standard 1D Protocol	Method B: Integrated 2D Protocol (Recommended)
Technique	H, C, DEPT-135	H, C, NOESY, HMBC, HSQC
Solvent		
Total Time	15 Minutes	45 Minutes
Confidence	Low (Ambiguous Regiochemistry)	High (Definitive Structural Proof)
Risk Factor	High. [1] Cannot rule out 6-bromo isomer.	Low. Cross-validates spatial geometry.
Cost	\$	

Why DMSO- over CDCl ?

For anilines, DMSO-

is superior to Chloroform-d.[\[1\]](#)

- Exchange Suppression: DMSO slows the exchange of labile

protons, sharpening them into a distinct signal (often a broad singlet or doublet) that can show NOE correlations.[\[1\]](#) In

, these protons are often broad and invisible to NOESY.[\[1\]](#)

- Solubility: Polysubstituted anilines often aggregate in non-polar solvents; DMSO ensures monomeric dispersion.[\[1\]](#)

Detailed Experimental Protocol (Method B)

To replicate the self-validating results, follow this specific acquisition workflow.

Sample Preparation[\[1\]](#)

- Mass: 10–15 mg of solid analyte.[\[1\]](#)
- Solvent: 0.6 mL
(99.9% D).[\[1\]](#)
- Tube: 5mm high-precision NMR tube (Wilmad 535-PP or equivalent).
- Filtration: Filter through a 0.2
m PTFE syringe filter if any turbidity is observed.[\[1\]](#)

Acquisition Parameters (600 MHz equivalent)

- H NMR (1D):
 - Pulse angle:
[. \[1\]](#)[\[4\]](#)
 - Relaxation delay (
): 2.0 s (Ensure full relaxation of aromatic singlets).
 - Scans: 16.
- NOESY (2D - Critical):
 - Mixing time (
): 400–500 ms.[\[1\]](#) (Optimized for medium-sized molecules).
 - Points:
[. \[1\]](#)
 - Why: To detect Through-Space interactions (
) between the methyl/methoxy groups and aromatic protons.[\[1\]](#)
- HMBC (2D - Critical):

- Long-range coupling constant: 8 Hz.[\[1\]](#)
- Why: To link the quaternary carbons (C-Br, C-OMe) to the proton network.[\[1\]](#)

Data Analysis & Structural Assignment[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

This section details the "Self-Validating System." We distinguish the Target (2-Br) from the Isomer (6-Br) using specific NOE correlations.[\[1\]](#)

The Logic of Assignment

- Target (**2-Bromo-4-methoxy-5-methylaniline**):
 - H3: Located between

and

[. \[1\] \[5\]](#)
 - H6: Located between

and

[. \[1\]](#)
 - Key NOE: H6 should show a strong NOE to the Methyl group (

[. \[1\]](#) H3 should show a strong NOE to the Methoxy group (

[. \[1\]](#))
- Impurity (**6-Bromo-4-methoxy-3-methylaniline**):
 - H2: Located between

and

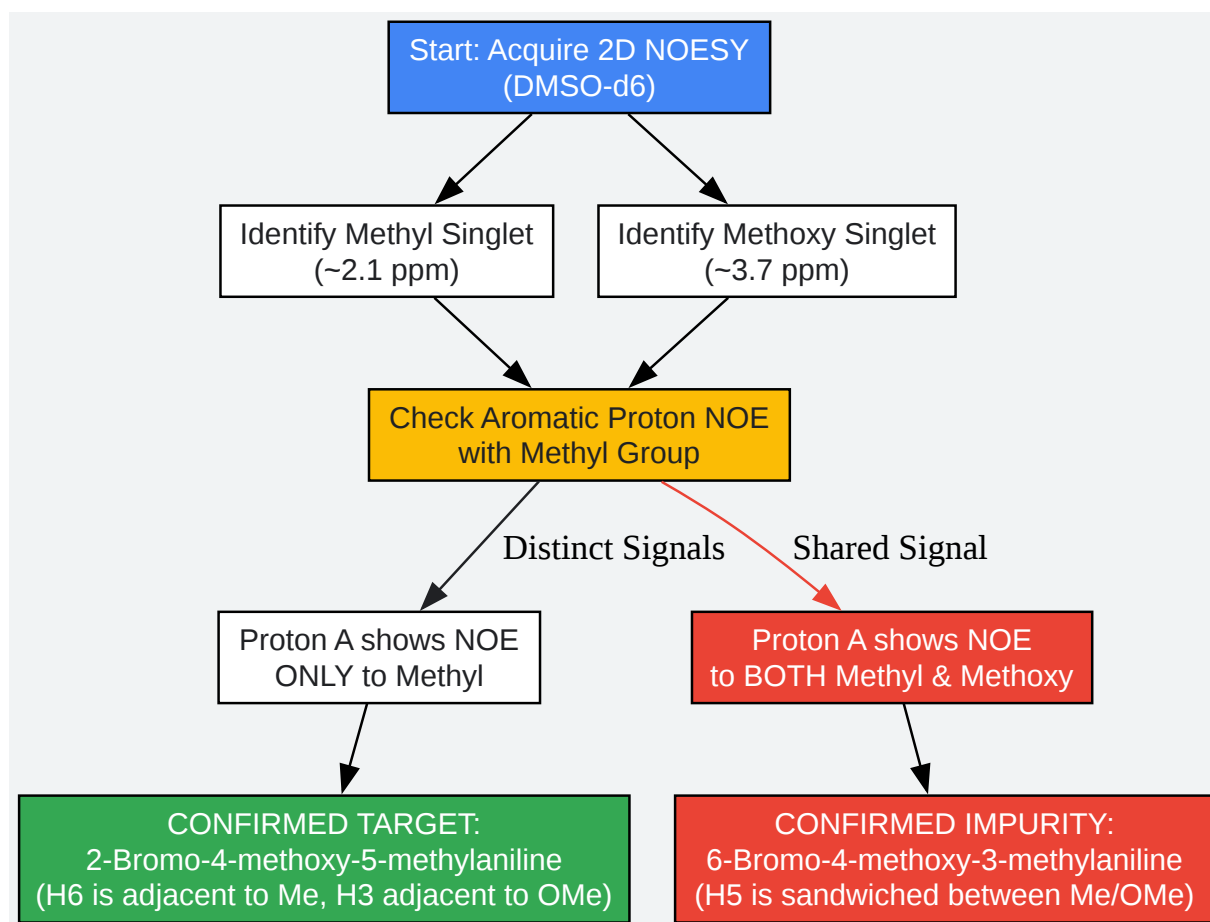
[. \[1\]](#)
 - H5: Located between

and

[1]

- Key NOE: H5 is "sandwiched" between the Methyl and Methoxy groups.[1] It will show NOE correlations to BOTH.

Visualization of the Decision Tree



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Caption: Logic flow for distinguishing regioisomers using NOESY data.

Representative Data (Target Molecule)[1][2][3][4][8][9][10][11]

The following data represents the Target: **2-Bromo-4-methoxy-5-methylaniline** in

Table 2: Chemical Shift Assignment

Position	(ppm)	Multiplicity	(ppm)	Key HMBC ()	Key NOESY (Spatial)
1 (-NH)	4.85	br s, 2H	—	—	H6
2 (C-Br)	—	—	109.5	H3, H6	—
3 (CH)	7.15	s, 1H	131.2	C1, C2, C4, C5	OMe-4
4 (C-OMe)	—	—	148.8	H3, OMe	—
5 (C-Me)	—	—	128.4	H3, H6, Me	—
6 (CH)	6.65	s, 1H	116.1	C1, C2, C4, C5	Me-5, NH
OMe	3.72	s, 3H	56.2	C4	H3
Me	2.08	s, 3H	15.8	C4, C5, C6	H6

Note: Chemical shifts are estimated based on substituent additivity rules and analogous structures (2-bromo-4-methylaniline) [1, 2].[\[1\]](#)

Interpretation of Results

- H3 (7.15 ppm): Deshielded by the adjacent Bromine and ortho-Methoxy group.[\[1\]](#) Shows NOE only to the Methoxy group.[\[1\]](#)
- H6 (6.65 ppm): Shielded relative to H3 due to the ortho-Amino group.[\[1\]](#) Shows NOE to the Methyl group and the weak NH signal.[\[1\]](#)
- Absence of "Sandwich" Effect: No single aromatic proton shows correlations to both alkyl groups, ruling out the 6-bromo isomer.[\[1\]](#)

Quality Control Checklist

Before releasing data, ensure the following criteria are met to maintain scientific integrity:

S/N Ratio: The aromatic singlets must have a Signal-to-Noise ratio

to ensure small impurity peaks (regioisomers) are not lost in the baseline.

Integration: The Methyl : Methoxy : Aromatic ratio must be exactly 3 : 3 : 1 : 1 (within 5% error).

Solvent Purity: No residual water peak overlapping with the aromatic region (3.3 ppm in DMSO is safe, but check for broad exchange peaks).[\[1\]](#)

References

- National Center for Biotechnology Information.[\[1\]](#) (2023).[\[1\]](#) PubChem Compound Summary for CID 11422, 2-Bromo-4-methylaniline. Retrieved October 26, 2023 from [\[Link\]](#)[\[1\]](#)
- Spectral Database for Organic Compounds (SDBS).[\[1\]](#) ¹H NMR of 2-Bromo-4-methylaniline. SDBS No. 3456.[\[1\]](#) National Institute of Advanced Industrial Science and Technology (AIST). [\[1\]](#) Retrieved from [\[Link\]](#)[\[1\]](#)
- Claridge, T. D. W. (2016).[\[1\]](#) High-Resolution NMR Techniques in Organic Chemistry. Elsevier.[\[1\]](#) (Chapter 5: Correlations through Space: The NOE).
- Reich, H. J. (2023).[\[1\]](#) Structure Determination Using NMR. University of Wisconsin-Madison.[\[1\]](#) Retrieved from [\[Link\]](#)[\[1\]](#)

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Sources

- [1. 2-Bromo-4-methylaniline | C7H8BrN | CID 11422 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. rsc.org \[rsc.org\]](#)
- [3. rsc.org \[rsc.org\]](#)
- [4. 2-Bromo-4-methylaniline\(583-68-6\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [5. A Convenient Synthesis towards 2-Bromo-2-\(methoxy\(phenyl\)methyl\)malononitrile and 2-Iodo-2-\(methoxy\(phenyl\)methyl\)malononitrile \[mdpi.com\]](#)
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